

IT-143-B degradation and storage issues

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Compound of Interest

Compound Name: IT-143B

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Technical Support Center: IT-143-B

This technical support center provides guidance for researchers, scientists, and drug development professionals working with IT-143-B. Below you will find frequently asked questions and troubleshooting guides to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is IT-143-B and what are its known activities?

IT-143-B is a rare, higher homologue of the piericidin class of antibiotics.^[1] It was originally isolated from a *Streptomyces* sp.^[1] and has demonstrated activity against the fungus *Aspergillus fumigatus*, the Gram-positive bacterium *Micrococcus luteus*, and KB carcinoma cells.^[1]

Q2: What are the basic chemical properties of IT-143-B?

Property	Value
CAS Number	183485-34-9 ^{[1][2]}
Molecular Formula	C ₂₈ H ₄₁ NO ₄ ^[1]
Molecular Weight	455.63 ^[1]
Purity	>95% by HPLC ^{[1][2]}

Q3: What are the recommended long-term storage conditions for IT-143-B?

For long-term stability, IT-143-B should be stored at -20°C.^[1]

Q4: In which solvents is IT-143-B soluble?

IT-143-B is soluble in ethanol, methanol, DMF (dimethylformamide), and DMSO (dimethyl sulfoxide).^[1]

Troubleshooting Guide

Issue: Difficulty dissolving IT-143-B.

- Question: My IT-143-B is not dissolving properly. What should I do?
- Answer:
 - Ensure you are using one of the recommended solvents: ethanol, methanol, DMF, or DMSO.^[1]
 - Gentle warming and vortexing can aid in dissolution.
 - If solubility issues persist, consider preparing a more dilute stock solution.

Issue: Potential for Compound Degradation.

- Question: I am concerned about the stability of IT-143-B in my experimental setup. How can I minimize degradation?
- Answer:
 - Light and Air Exposure: As with many complex organic molecules, prolonged exposure to light and air can lead to degradation. It is advisable to prepare solutions fresh and store them in amber vials or protect them from light.
 - pH Stability: The stability of IT-143-B across different pH ranges has not been extensively documented. If your experimental buffer is highly acidic or basic, it is recommended to perform a pilot stability study.

- Freeze-Thaw Cycles: To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into smaller, single-use volumes.

Experimental Protocols

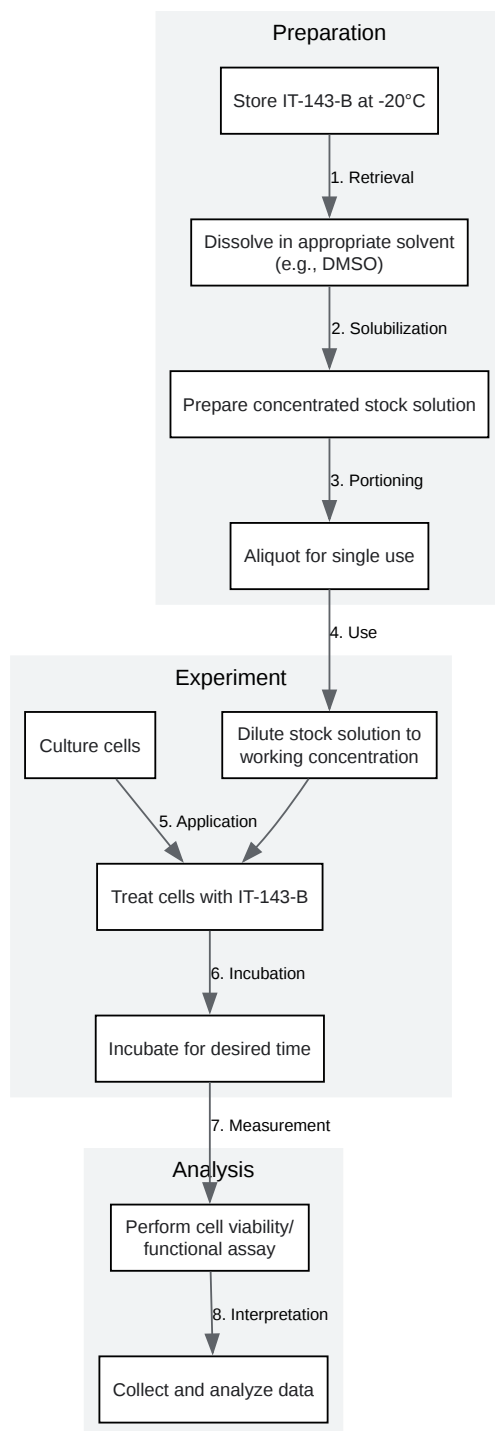
Currently, there is limited publicly available information on detailed experimental protocols involving IT-143-B. Researchers should refer to the initial isolation and characterization paper for foundational methods:

- Urakawa A. et al., J. Antibiot. 1996, 49, 1052.[\[1\]](#)

Visualizing Experimental Workflow

Below is a generalized workflow for preparing and using IT-143-B in a cell-based assay.

General Workflow for IT-143-B Cell-Based Assay



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Caption: A generalized experimental workflow for using IT-143-B.

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